

Application Note: 4-Fluoro-N-methyl-2-nitrobenzamide as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 4-fluoro-N-methyl-2-nitrobenzamide

Cat. No.: B7973561

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CAS: 1018983-85-1 | Formula: $C_8H_7FN_2O_3$ | MW: 198.15 g/mol [\[1\]](#)

Executive Summary & Critical Distinction

4-Fluoro-N-methyl-2-nitrobenzamide is a specialized nitrophenyl building block primarily used in the synthesis of Focal Adhesion Kinase (FAK) inhibitors and bicyclic nitrogen heterocycles (e.g., quinazolinones). Unlike simple anilines, the ortho-nitro-amide motif allows for rapid reductive cyclization, making it a "privileged scaffold" for kinase inhibitor cores.



CRITICAL DISTINCTION: Isomer Mismatch Risk

In pharmaceutical sourcing, this compound is frequently confused with its structural isomer, 2-Fluoro-N-methyl-4-nitrobenzamide (CAS 915087-24-0).

Feature	User's Compound (CAS 1018983-85-1)	Common Isomer (CAS 915087-24-0)
Structure	4-Fluoro, 2-Nitro	2-Fluoro, 4-Nitro
Primary Application	FAK Inhibitors, Quinazolinones, Benzimidazoles	Enzalutamide (Xtandi), Apalutamide
Downstream Core	Ortho-diamine (Cyclization precursor)	Para-diamine (Linear linker)
Reactivity	Nitro is ortho to amide (Steric crowding)	Nitro is para to amide (Electronic conjugation)

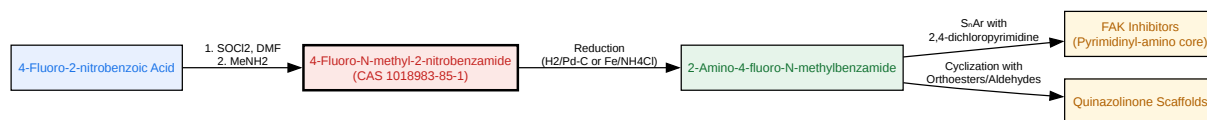
Guidance: Verify the ^1H -NMR coupling patterns of the aromatic protons before proceeding. The user's compound (2-nitro) will show a distinct splitting pattern compared to the 4-nitro isomer.

Structural Utility & Mechanism

The chemical value of **4-fluoro-N-methyl-2-nitrobenzamide** lies in its trifunctional nature:

- **4-Fluoro Group:** Positioned meta to the nitro group but para to the amide. While not highly activated for $\text{S}_{\text{N}}\text{Ar}$, it serves as a metabolic blocking group or a handle for late-stage palladium-catalyzed couplings (Buchwald-Hartwig).
- **N-Methylamide:** Provides a pre-installed hydrogen bond donor/acceptor motif common in ATP-competitive kinase inhibitors.
- **2-Nitro Group:** The "trigger." Upon reduction, it yields a primary amine ortho to the amide, enabling spontaneous or catalyzed cyclization to form quinazolin-4-ones.

Pathway Visualization



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Figure 1: Synthetic divergence from the target intermediate. The reduction step is the gateway to two distinct pharmaceutical classes.

Experimental Protocols

These protocols are designed for scalability and purity.

Protocol A: Synthesis of the Intermediate

Target: **4-Fluoro-N-methyl-2-nitrobenzamide** from 4-fluoro-2-nitrobenzoic acid.

Reagents:

- 4-Fluoro-2-nitrobenzoic acid (1.0 eq)
- Thionyl Chloride (SOCl₂) (1.5 eq) or Oxalyl Chloride (1.2 eq)
- Methylamine (2.0 M in THF) (2.5 eq)
- Dichloromethane (DCM) [Anhydrous]
- DMF (Catalytic amount)

Method:

- Activation: In a flame-dried flask under N₂, dissolve 4-fluoro-2-nitrobenzoic acid in DCM. Add catalytic DMF (2-3 drops).
- Chlorination: Add SOCl₂ dropwise at 0°C. Warm to RT and reflux for 2 hours until gas evolution ceases.

- Concentration: Evaporate solvent and excess SOCl_2 in vacuo to obtain the acid chloride as a yellow oil. Do not purify.
- Amidation: Re-dissolve the residue in dry DCM. Cool to 0°C .^[2]
- Addition: Add Methylamine solution dropwise. The reaction is exothermic; maintain internal temp $<10^\circ\text{C}$.
- Workup: Stir at RT for 1 hour. Quench with water.^[3] Wash organic layer with 1M HCl (to remove excess amine) and sat. NaHCO_3 . Dry over MgSO_4 .^{[2][3]}
- Yield: Expect 85-95% yield as an off-white solid.

Protocol B: Reduction to 2-Amino-4-fluoro-N-methylbenzamide

Context: This is the critical activation step for downstream API synthesis.

Reagents:

- **4-Fluoro-N-methyl-2-nitrobenzamide** (1.0 eq)^{[1][4][5][6]}
- Iron Powder (5.0 eq)
- Ammonium Chloride (NH_4Cl) (5.0 eq)
- Solvent: Ethanol/Water (3:1)

Method:

- Setup: Suspend the nitrobenzamide in EtOH/Water. Add NH_4Cl and Iron powder.
- Reaction: Heat to reflux (approx. 80°C) with vigorous stirring. The reaction typically completes in 1-2 hours.
 - QC Check: Monitor by TLC.^[7] The amine product will be significantly more polar and fluorescent under UV.

- Filtration: Filter hot through a Celite pad to remove iron oxides. Wash the pad with hot ethanol.
- Isolation: Concentrate the filtrate. Dilute with water and extract with Ethyl Acetate.[2]
- Stability Note: The resulting aniline is sensitive to oxidation. Store under Argon or use immediately in the next step (e.g., coupling with pyrimidines).

Application in FAK Inhibitor Synthesis

Reference: WO2010141406A2 (Amino pyrimidine anticancer compounds).

In the synthesis of FAK inhibitors, the 2-amino-4-fluoro-N-methylbenzamide (derived from Protocol B) acts as the nucleophile in an S_NAr reaction.

Reaction Scheme:

- Substrate: 2,4-Dichloropyrimidine derivative (often substituted at C5).[8]
- Conditions: The aniline attacks the C4 or C2 position of the pyrimidine (depending on C5 sterics).
- Optimization: Use DIPEA in n-Butanol at 100°C. The acidic proton of the aniline is weak, so thermal energy is required to drive the displacement of the chloride.
- Outcome: This forms the core hinge-binding region of the kinase inhibitor.

Troubleshooting & Quality Control

Issue	Probable Cause	Corrective Action
Low Yield (Step 1)	Hydrolysis of Acid Chloride	Ensure anhydrous conditions; use fresh SOCl ₂ .
Impurity: Dimerization	Over-reaction during reduction	Avoid azo-dimer formation by keeping pH neutral (using NH ₄ Cl, not strong acid).
NMR Mismatch	Wrong Isomer Sourced	Check aromatic region. User's isomer (2-NO ₂): H3 (between NO ₂ /F) appears as dd. Enzalutamide isomer (4-NO ₂): H3 (between F/Amide) appears different.
Color Change	Oxidation of Aniline	The reduced product (amine) turns brown/purple in air. Store at -20°C.

References

- Compound Identification:**4-Fluoro-N-methyl-2-nitrobenzamide** (Compound 103B). WO2010141406A2 - "Amino pyrimidine anticancer compounds".
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- Chemical Properties: PubChem Compound Summary for CAS 1018983-85-1.

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